

Structural Validation and Comparative NMR Analysis of 4-Iodo-6-methylpyrimidine

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Compound of Interest

Compound Name: 4-Iodo-6-methylpyrimidine

CAS No.: 1378865-35-0

Cat. No.: B1382970

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Executive Summary

4-Iodo-6-methylpyrimidine is a critical heterocyclic building block, widely employed in palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira) for the synthesis of kinase inhibitors and agrochemicals.

The transition from its precursor, 4-chloro-6-methylpyrimidine, to the iodo-derivative is a common synthetic step. However, verifying this transformation is often complicated by the subtle differences in proton (

H) NMR shifts.

This guide provides a definitive comparative analysis, establishing the Heavy Atom Effect in Carbon-13 (

C) NMR as the "Gold Standard" for structural confirmation. We provide comparative spectral data, a self-validating experimental protocol, and a logic-flow for routine quality control.

Comparative NMR Data Analysis

The Diagnostic Challenge

In

¹H NMR, the substitution of Chlorine (Cl) with Iodine (I) at the C4 position induces only minor shifts in the aromatic protons. Relying solely on proton NMR can lead to ambiguous purity assessments, particularly when traces of the starting material (4-chloro analog) remain.

The Solution:

¹³C NMR provides unequivocal proof. The large iodine atom introduces a significant spin-orbit coupling effect, known as the "Heavy Atom Effect," which dramatically shields the attached carbon (ipso-carbon), shifting it upfield by 30–40 ppm compared to the chloro-analog.

Comparative Chemical Shift Table (CDCl₃)

Note: Values represent typical shifts observed in Chloroform-d at 298 K. Minor variations (0.1 ppm) may occur depending on concentration and pH.

Assignment	Nucleus	Precursor: 4-Chloro-6-methylpyrimidine (ppm)	Target: 4-Iodo-6-methylpyrimidine (ppm)	Diagnostic Insight
C4 (Ipso)	C	~ 161.5	~ 128.0 - 132.0	PRIMARY INDICATOR. The C-I carbon is heavily shielded due to the Heavy Atom Effect.
H5 (Aromatic)	H	~ 7.30 (s)	~ 7.75 (s)	The H5 proton shifts downfield in the Iodo-product due to the deshielding cone of the large Iodine atom.
H2 (Aromatic)	H	~ 8.95 (s)	~ 8.85 (s)	Minimal change. Not reliable for quantification.
C2	C	~ 159.0	~ 158.0	Minimal change.
C6	C	~ 168.0	~ 167.0	Minimal change.
-CH	H	~ 2.55 (s)	~ 2.50 (s)	Methyl protons are largely unaffected by the C4 substitution.

“

Application Note: If you observe a small "shoulder" peak at ~161.5 ppm in your

C spectrum, your reaction is incomplete. The 4-Iodo product should show no signal in this region.

Experimental Protocol: Self-Validating Acquisition

To ensure data integrity, follow this "Self-Validating" workflow. This protocol ensures that solvent effects or concentration issues do not mask the diagnostic signals.

Sample Preparation[1][2]

- Mass: Weigh 15–20 mg of the solid product.
- Solvent: Dissolve in 0.6 mL of CDCl

(99.8% D) containing 0.03% TMS (Tetramethylsilane) as an internal reference.

- Why CDCl

? It minimizes hydrogen bonding interactions that can broaden pyrimidine nitrogen signals.

- Alternative: If solubility is poor, use DMSO-

, but expect H2/H5 shifts to move downfield by ~0.2 ppm.

- Filtration: Filter the solution through a cotton plug into the NMR tube to remove inorganic salts (NaI/NaCl) from the synthesis, which can degrade field homogeneity (shimming).

Acquisition Parameters (Standard 400 MHz Instrument)

- Temperature: 298 K (25°C).
- Pulse Sequence:

- H: Standard zg30 (30° pulse angle) to ensure accurate integration. Delay ()
2.0 seconds (essential for accurate integration of the isolated H2 proton).
- C: zgpg30 (Power-gated decoupling). Scans ()
256 to resolve the quaternary C-I carbon, which often has longer relaxation times ().

Validation Steps (The "Check" Phase)

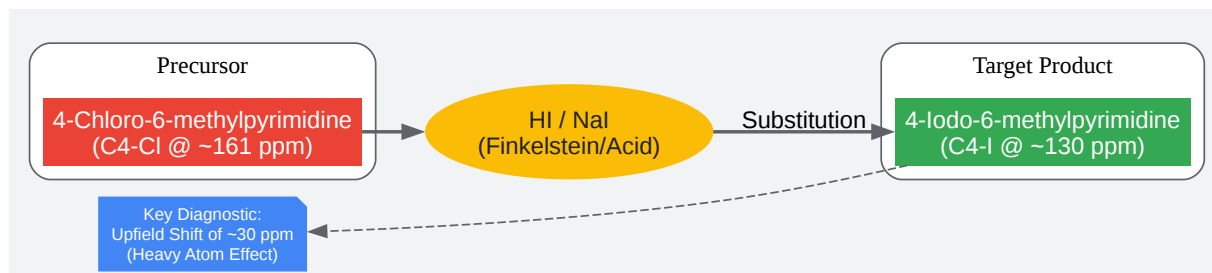
- Lock Check: Ensure the CDCl₃ lock signal is stable.
- Shim Check: The TMS peak (0.00 ppm) should be a sharp singlet with no shouldering.
- Phasing: Manually phase the ¹³C spectrum. The C-I peak can be lower intensity than C-H carbons; poor phasing can hide it in the baseline noise.

Visualizing the Validation Workflow

The following diagrams illustrate the structural transformation and the logical decision tree for validating the product.

Diagram 1: Synthesis and Structural Shift

Visualizes the chemical transformation and the specific heavy-atom shielding effect.

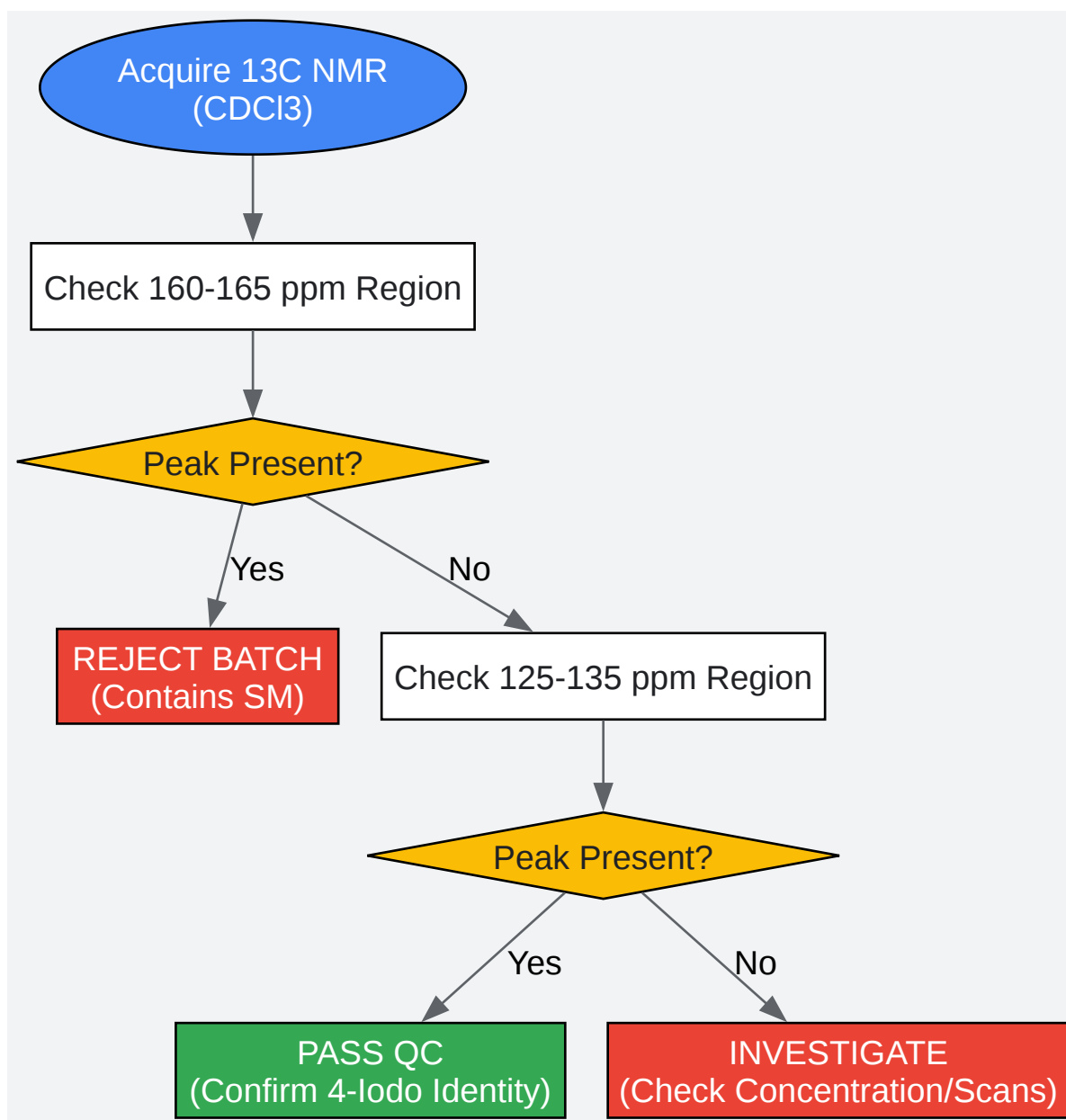


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Caption: Transformation of the chloro-precursor to the iodo-product, highlighting the diagnostic Carbon-13 shift.

Diagram 2: QC Decision Tree

A logic flow for researchers to accept or reject a batch based on NMR data.



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Caption: Step-by-step logic flow for interpreting the ¹³C NMR spectrum during Quality Control.

References

- Pyykkö, P. (2020). "Relativistic Heavy-Neighbor-Atom Effects on NMR Shifts: Concepts and Trends Across the Periodic Table." Chemical Reviews. [\[Link\]](#)
 - Context: Authoritative review on the Heavy Atom Effect (HALA)

- Gottlieb, H. E., et al. (1997).[1] "NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities." Journal of Organic Chemistry. [Link][2]
 - Context: Essential for identifying residual solvent peaks (e.g., CDCl₃, DMSO) that may interfere with analysis.[1]
- National Institute of Advanced Industrial Science and Technology (AIST). "Spectral Database for Organic Compounds (SDBS)." [Link]
 - Context: General reference database for pyrimidine deriv
- Reich, H. J. "The NMR of Heterocycles." University of Wisconsin-Madison Chemistry. [Link]
 - Context: Educational resource detailing the shielding/deshielding p

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Sources

- 1. scs.illinois.edu [scs.illinois.edu]
- 2. epfl.ch [epfl.ch]
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